

An In-depth Technical Guide to the Structure of Benzoyl Isothiocyanate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzoyl isothiocyanate

Cat. No.: B118865

[Get Quote](#)

This guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **benzoyl isothiocyanate**, tailored for researchers, scientists, and professionals in drug development.

Core Structure and Chemical Properties

Benzoyl isothiocyanate (C_8H_5NOS) is a versatile organic compound with a molecular weight of approximately 163.20 g/mol. [1][2][3][4][5] Its structure features a benzoyl group (a benzene ring attached to a carbonyl group) linked to an isothiocyanate functional group ($-N=C=S$). [2] This unique combination of a planar, aromatic ring and a reactive, linear isothiocyanate moiety makes it a valuable intermediate in a variety of chemical syntheses. The compound typically appears as a yellow to orange liquid. [3][6]

The isothiocyanate group is characterized by a nitrogen atom double-bonded to a carbon atom, which is in turn double-bonded to a sulfur atom. This arrangement makes the central carbon atom highly electrophilic and susceptible to nucleophilic attack, which is the basis for many of its synthetic applications. [7] The presence of the benzoyl group influences the reactivity of the isothiocyanate, and the entire molecule serves as a key building block in the synthesis of pharmaceuticals, agrochemicals, and dyes. [3][6][8]

The structure of **benzoyl isothiocyanate** can be confirmed using spectroscopic methods such as Fourier-transform infrared (FTIR) spectroscopy. The key vibrational frequencies observed in the FTIR spectrum correspond to the characteristic functional groups present in the molecule. [6]

Quantitative Data Summary

The following table summarizes the key quantitative physical and spectroscopic data for **benzoyl isothiocyanate**.

Property	Value	Reference
Molecular Formula	C ₈ H ₅ NOS	[4][6]
Molecular Weight	163.20 g/mol	[1][2][3]
Boiling Point	128-131 °C at 15 mmHg	[2][3][8]
Density	1.214 g/mL at 25 °C	[2][3][8]
Refractive Index (n _{20/D})	1.6354	[2][8]
FTIR Spectral Data		
C-H stretch (aromatic)	~3065 cm ⁻¹	[6]
C=O stretch (carbonyl)	~1696 cm ⁻¹	[6]
C=N bend (isothiocyanate)	~1592 cm ⁻¹	[6]
C-N stretch	~1274 cm ⁻¹	[6]
C=S stretch (isothiocyanate)	~1173 cm ⁻¹	[6]

Experimental Protocols

A common and efficient method for the synthesis of **benzoyl isothiocyanate** involves the reaction of benzoyl chloride with a thiocyanate salt.

Method 1: Aqueous Synthesis with Catalyst[6]

- Materials: Benzoyl chloride, sodium thiocyanate, combination catalyst DP, water.
- Procedure:
 - In a four-neck flask, dissolve sodium thiocyanate in water.

- Add the combination catalyst DP to the solution.
- Under controlled temperature and reflux conditions, slowly add benzoyl chloride to the flask.
- Allow the reaction between benzoyl chloride and sodium thiocyanate to proceed to form **benzoyl isothiocyanate**.
- Upon completion of the reaction, let the mixture settle.
- Discard the aqueous phase to isolate the crude **benzoyl isothiocyanate**.
- Product purity and yield can be determined using gas chromatography.

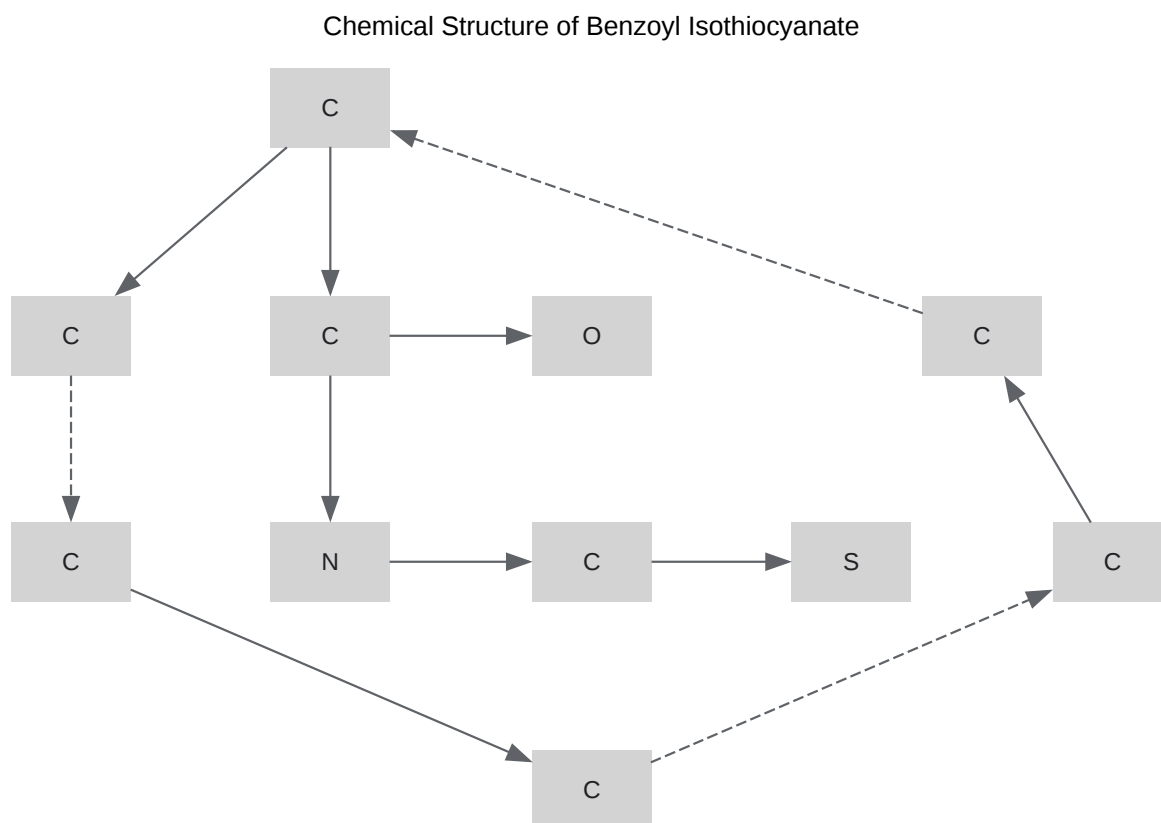
Method 2: Acetone Solvent Synthesis^[9]

- Materials: Benzoyl chloride, ammonium thiocyanate, dry acetone.
- Procedure:
 - Dissolve 160 g (2 moles) of ammonium thiocyanate in 1000 ml of dry acetone in a reaction vessel.
 - With vigorous stirring, add 280 g (2 moles) of benzoyl chloride over approximately 1 hour. The reaction is exothermic, and a white precipitate of ammonium chloride will form.
 - After the addition of benzoyl chloride is complete, reflux the mixture for a period.
 - Cool the mixture and filter the ammonium chloride precipitate by suction.
 - Wash the precipitate with 200 ml of acetone. The filtrate contains the **benzoyl isothiocyanate** in acetone.

For high-purity **benzoyl isothiocyanate**, distillation over a small amount of phosphorus pentoxide (P_2O_5) can be performed. The distillate will crystallize in prisms.^[8]

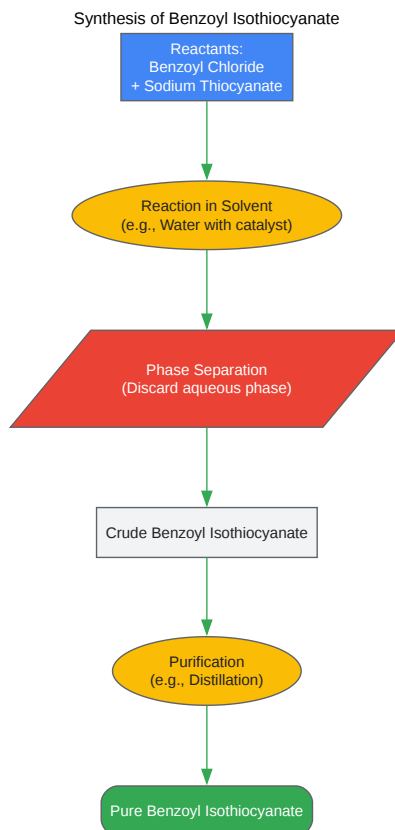
Molecular Structure and Workflow Visualization

The following diagrams illustrate the chemical structure of **benzoyl isothiocyanate** and a typical synthesis workflow.



[Click to download full resolution via product page](#)

Caption: Chemical structure of **benzoyl isothiocyanate**.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **benzoyl isothiocyanate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzoyl isothiocyanate synthesis - chemicalbook [chemicalbook.com]
- 2. Benzoyl isothiocyanate 98 532-55-8 [sigmaaldrich.com]
- 3. chemimpex.com [chemimpex.com]

- 4. Benzoyl isothiocyanate | C₈H₅NOS | CID 68284 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. scbt.com [scbt.com]
- 6. Page loading... [guidechem.com]
- 7. Some aspects of reactions of benzyl isothiocyanate with bovine sarcoplasmic proteins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Benzoyl isothiocyanate | 532-55-8 [chemicalbook.com]
- 9. US3637787A - Method for the preparation of aryl isothiocyanates - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Structure of Benzoyl Isothiocyanate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b118865#what-is-the-structure-of-benzoyl-isothiocyanate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com